

basic properties and characteristics of the element lead (Pb).

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lead

Cat. No.: B147955

[Get Quote](#)

A Technical Guide to the Core Properties of Lead (Pb)

Abstract: This document provides a comprehensive technical overview of the fundamental physical, chemical, and isotopic properties of the element **lead** (Pb). It is intended for an audience of researchers, scientists, and professionals in drug development who require a detailed understanding of this post-transition metal. The guide includes structured data tables for key quantitative properties, detailed experimental protocols for their determination, and graphical representations of core concepts to facilitate understanding.

Atomic and Physical Properties

Lead is a soft, malleable, and dense heavy metal with the atomic number 82.[1][2] When freshly cut, it has a bluish-white luster that quickly tarnishes to a dull gray upon exposure to air.[1][3][4][5] Its high density and resistance to corrosion have made it useful historically, but its toxicity necessitates careful handling.[2][6] **Lead's** low melting point and high ductility make it easy to work with.[1][4][7]

The core atomic and physical properties of **lead** are summarized in the table below for quick reference.

Property	Value	Units
Atomic Number	82	-
Atomic Symbol	Pb	-
Standard Atomic Weight	207.2	amu
Electron Configuration	[Xe] 4f ¹⁴ 5d ¹⁰ 6s ² 6p ²	-
Density (@ 20°C)	11.34	g/cm ³
Melting Point	327.5 °C (621.5 °F)	°C (°F)
Boiling Point	1749 °C (3180 °F)	°C (°F)
Mohs Hardness	1.5	-
Tensile Strength	12-17	MPa
Modulus of Elasticity	14	GPa
Thermal Conductivity	33	W/mK
Electronegativity (Pauling)	1.87 (for Pb ²⁺)	-

Data compiled from sources[1][5][7][8].

Chemical Properties

Lead is a relatively unreactive post-transition metal.[1] Its reactivity is often mitigated by the formation of a protective passivation layer, such as **lead** carbonate or **lead** hydroxide in moist air, which protects it from further oxidation.[3]

- **Oxidation States:** **Lead**'s most common oxidation state is +2, which is more stable than the +4 state. This is a consequence of the inert pair effect. The electronegativity of **lead** in the +2 state is 1.87, while in the +4 state it is 2.33.[1]
- **Reactivity with Air:** It is stable in dry air, but in moist air, it forms a protective layer.[3] When heated in the presence of oxygen, it can form **lead**(II) oxide (PbO, litharge) and **trilead** tetroxide (Pb₃O₄, red **lead**).[3]

- **Amphoteric Nature:** **Lead** and its oxides exhibit amphoteric behavior, meaning they react with both acids and bases.[\[1\]](#)
- **Corrosion Resistance:** **Lead** is highly resistant to corrosion from sulfuric, phosphoric, and chromic acids due to the formation of insoluble salt layers on its surface.[\[6\]](#)[\[7\]](#)

Isotopes of Lead

Natural **lead** is a composite of four stable isotopes.[\[1\]](#)[\[9\]](#) **Lead-208** is the most abundant, accounting for over half of natural **lead**.[\[10\]](#) Notably, three of these isotopes (^{206}Pb , ^{207}Pb , and ^{208}Pb) are the terminal decay products of the three primary natural decay chains: the uranium series (from ^{238}U), the actinium series (from ^{235}U), and the thorium series (from ^{232}Th), respectively.[\[1\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) **Lead-204** is considered entirely primordial.[\[9\]](#)[\[10\]](#)

The isotopic composition of **lead** can vary depending on its geological origin, which is why its standard atomic weight is given to only one decimal place.[\[1\]](#)

Isotope	Natural Abundance (%)	Stability
^{204}Pb	~1.4	Stable
^{206}Pb	~24.1	Stable
^{207}Pb	~22.1	Stable
^{208}Pb	~52.4	Stable

Data compiled from sources[\[10\]](#).

Experimental Protocols

Protocol: Determination of Melting Point

The melting point of a metallic element like **lead** is a fundamental physical property. It is determined by observing the temperature at which the material transitions from a solid to a liquid phase at atmospheric pressure.

Methodology:

- **Sample Preparation:** A small, high-purity sample of **lead** is obtained. For use in a capillary tube melting point apparatus, the metal is finely filed or powdered.[12] The fine powder is packed into a capillary tube (sealed at one end) to a height of approximately 2-3 mm.[13]
- **Apparatus Setup:** A calibrated melting point apparatus, which consists of a heated metal block with a sample holder and a thermometer or digital temperature probe, is used.[12]
- **Heating and Observation:**
 - The capillary tube containing the **lead** sample is inserted into the heating block.[13]
 - The apparatus is set to heat at a controlled, slow rate, typically 1-2°C per minute, as it approaches the expected melting point.[12][14] A rapid heating rate can **lead** to an inaccurate, broad melting range.[12]
 - The sample is observed through a magnifying eyepiece.
- **Data Recording:**
 - The temperature at which the first liquid droplet appears is recorded as the start of the melting range.[12]
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
 - For a pure substance like elemental **lead**, this range should be very narrow. The accepted melting point is 327.5°C.[1][5]

Protocol: Analysis of Lead Content by Flame Atomic Absorption Spectroscopy (FAAS)

Flame Atomic Absorption Spectroscopy (FAAS) is a widely used analytical technique to determine the concentration of specific metal elements, such as **lead**, in a liquid sample.[15][16]

Methodology:

- Sample Preparation (Acid Digestion):
 - Solid samples (e.g., environmental dust, biological tissue) must first be dissolved to release the **lead** into a liquid matrix.[\[17\]](#)
 - A precisely weighed amount of the sample is placed in a digestion vessel.
 - A mixture of high-purity acids (commonly nitric acid, HNO_3) is added.[\[17\]](#)
 - The mixture is heated on a hot plate or in a microwave digestion system to break down the sample matrix and dissolve the **lead**.[\[17\]](#)[\[18\]](#)
 - After cooling, the digested solution is quantitatively transferred to a volumetric flask and diluted to a known volume with deionized water.
- Instrument Calibration:
 - A series of standard solutions containing known concentrations of **lead** are prepared.[\[16\]](#)
 - A "blank" solution (containing the acid matrix but no **lead**) is aspirated into the flame, and the instrument's absorbance reading is set to zero.[\[16\]](#)
 - The standard solutions are then aspirated sequentially, from lowest to highest concentration, and their absorbance values are recorded.
 - A calibration curve is generated by plotting absorbance versus concentration.[\[16\]](#)
- Sample Analysis:
 - The prepared sample solution is aspirated into the FAAS instrument. The liquid is nebulized into a fine aerosol, which is then introduced into a high-temperature flame (e.g., air-acetylene).[\[15\]](#)[\[16\]](#)
 - In the flame, the sample is atomized, converting **lead** ions into free ground-state atoms.[\[16\]](#)
 - A **lead**-specific hollow cathode lamp emits light at a wavelength that is characteristically absorbed by **lead** atoms (typically 283.3 nm).[\[18\]](#)

- The light beam passes through the atomized sample in the flame. The ground-state **lead** atoms absorb some of this light.
- A detector measures the intensity of the light after it passes through the flame. The amount of light absorbed is proportional to the concentration of **lead** atoms in the sample. [\[15\]](#)
- Concentration Determination:
 - The absorbance of the unknown sample is measured.
 - Using the calibration curve, the concentration of **lead** in the analyzed solution is determined. This value is then used to calculate the original concentration in the solid sample, accounting for the initial mass and dilution volume.

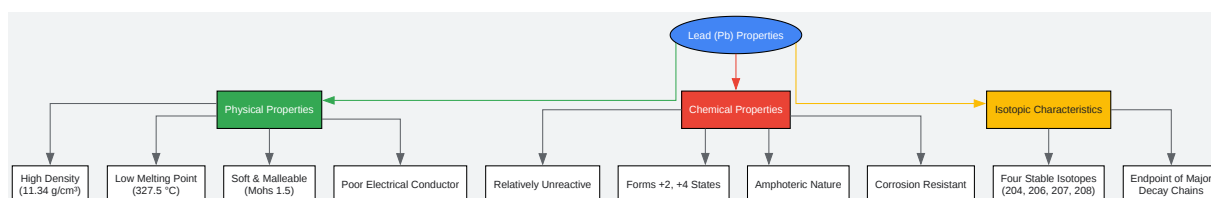
Core Toxicological Profile

For professionals in drug development and life sciences, understanding the toxicological profile of **lead** is critical. **Lead** has no known biological role and is toxic to multiple organ systems.[\[6\]](#) Its toxicity primarily stems from its ability to mimic and interfere with the function of essential cations, particularly calcium (Ca^{2+}), and to disrupt critical enzymatic processes.[\[19\]](#)

- Mechanism of Action: A key mechanism of **lead** toxicity is its interference with heme synthesis.[\[20\]\[21\]](#) **Lead** inhibits several key enzymes in this pathway, most notably delta-aminolevulinic acid dehydratase (ALAD) and ferrochelatase.[\[20\]\[21\]\[22\]](#)
- Consequences of Inhibition:
 - Inhibition of these enzymes **leads** to a buildup of heme precursors, such as aminolevulinic acid (ALA), which is neurotoxic.[\[20\]](#)
 - The disruption of heme synthesis results in microcytic anemia and the characteristic basophilic stippling of red blood cells.[\[20\]\[21\]\[22\]](#)
- Neurological Effects: **Lead** can cross the blood-brain barrier and interfere with synaptic development and neurotransmitter release, causing significant neurological damage, especially in children.[\[19\]\[21\]](#)

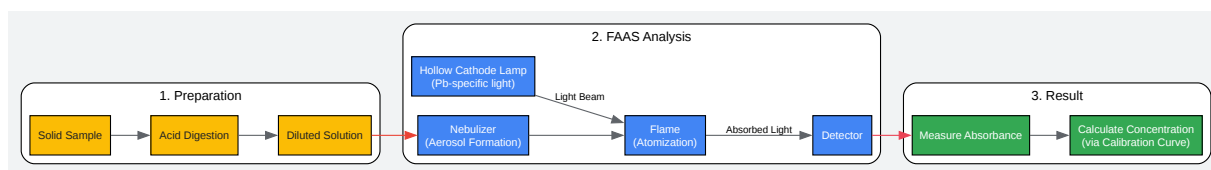
Mandatory Visualizations

The following diagrams illustrate key logical and experimental relationships pertaining to the element **lead**.



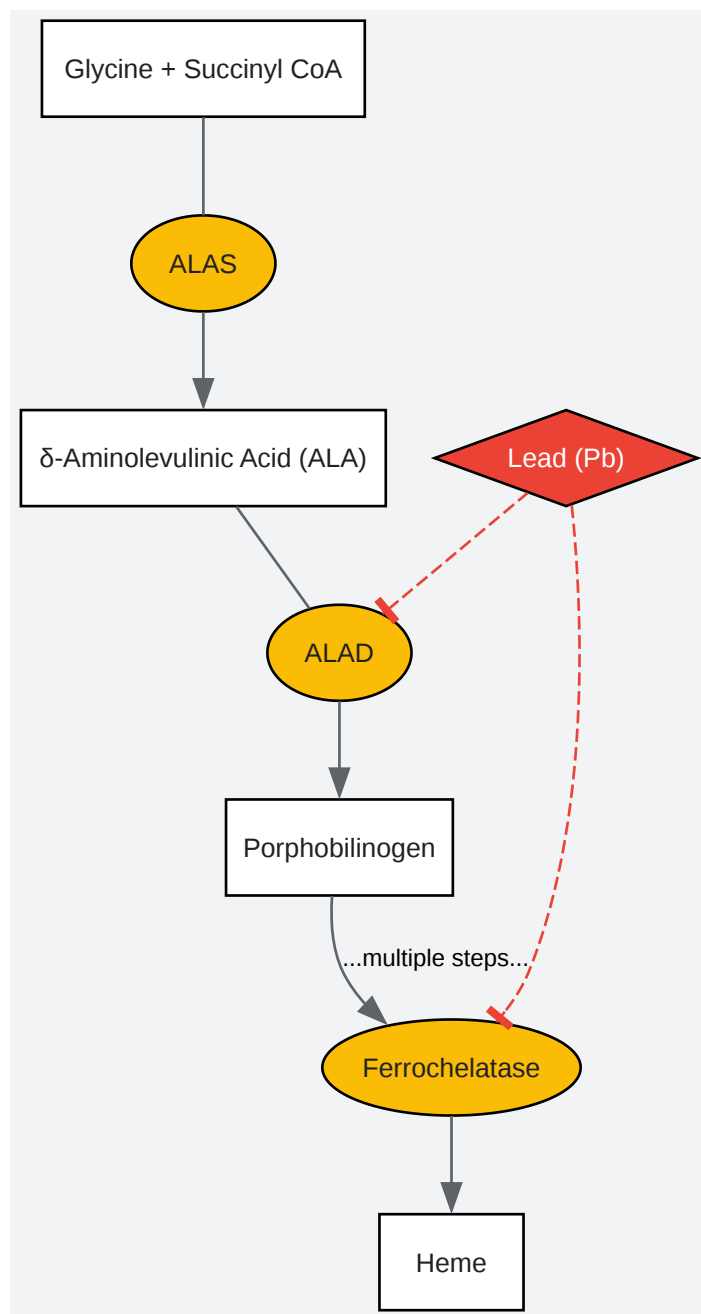
[Click to download full resolution via product page](#)

Caption: A logical diagram classifying the core properties of **lead**.



[Click to download full resolution via product page](#)

Caption: Workflow for **lead** analysis via Atomic Absorption Spectroscopy.



[Click to download full resolution via product page](#)

Caption: Inhibition of the Heme Synthesis Pathway by **Lead (Pb)**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lead - Wikipedia [en.wikipedia.org]
- 2. texpertssolutions.com [texpertssolutions.com]
- 3. m.youtube.com [m.youtube.com]
- 4. youtube.com [youtube.com]
- 5. azom.com [azom.com]
- 6. Lead - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 7. pureearth.org [pureearth.org]
- 8. weppi.gtk.fi [weppi.gtk.fi]
- 9. m.youtube.com [m.youtube.com]
- 10. m.youtube.com [m.youtube.com]
- 11. google.com [google.com]
- 12. youtube.com [youtube.com]
- 13. m.youtube.com [m.youtube.com]
- 14. m.youtube.com [m.youtube.com]
- 15. youtube.com [youtube.com]
- 16. youtube.com [youtube.com]
- 17. youtube.com [youtube.com]
- 18. Determination of Lead in Aluminum Alloys - Flame Atomic Absorption Spectrometry - Persee [pgeneral.com]
- 19. m.youtube.com [m.youtube.com]
- 20. youtube.com [youtube.com]
- 21. youtube.com [youtube.com]
- 22. youtube.com [youtube.com]
- To cite this document: BenchChem. [basic properties and characteristics of the element lead (Pb)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147955#basic-properties-and-characteristics-of-the-element-lead-pb]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com